

Application Notes and Protocols: N-(6-nitro-1,3-benzothiazol-2-yl)acetamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-(6-nitro-1,3-benzothiazol-2-yl)acetamide

Cat. No.: B182926

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the research chemical **N-(6-nitro-1,3-benzothiazol-2-yl)acetamide**. The information compiled herein is intended to guide researchers in the synthesis, and evaluation of its biological activities.

Synthesis of N-(6-nitro-1,3-benzothiazol-2-yl)acetamide

N-(6-nitro-1,3-benzothiazol-2-yl)acetamide can be synthesized through the acetylation of 2-amino-6-nitrobenzothiazole. This process involves the introduction of an acetyl group to the amino functionality of the benzothiazole core. The precursor, 2-amino-6-nitrobenzothiazole, can be prepared from p-nitroaniline through a cyclization reaction.

Experimental Protocol: Synthesis

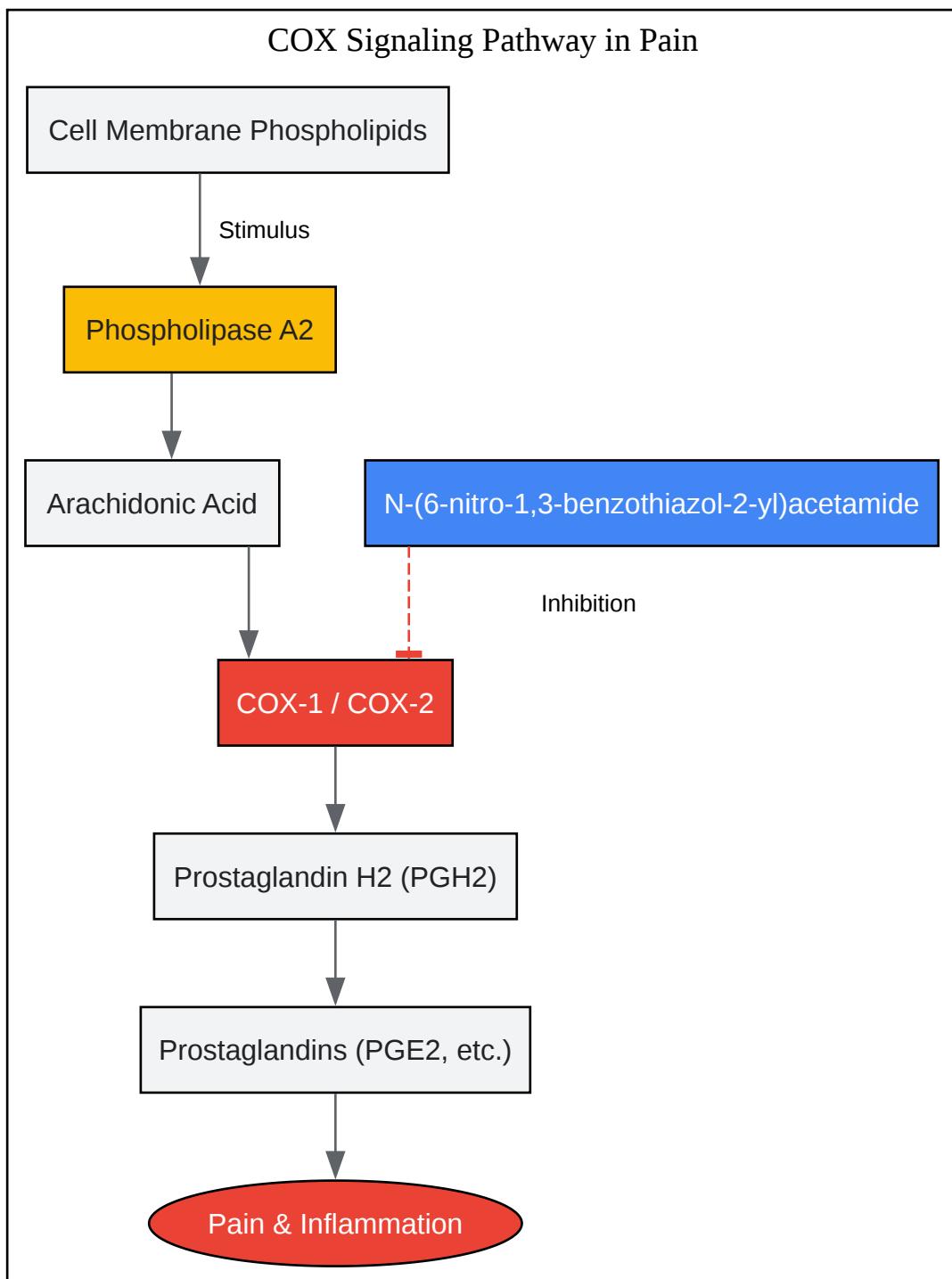
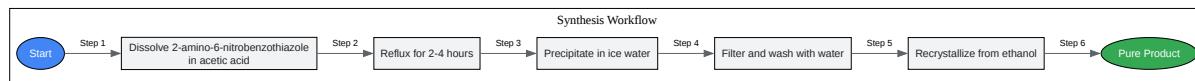
Materials:

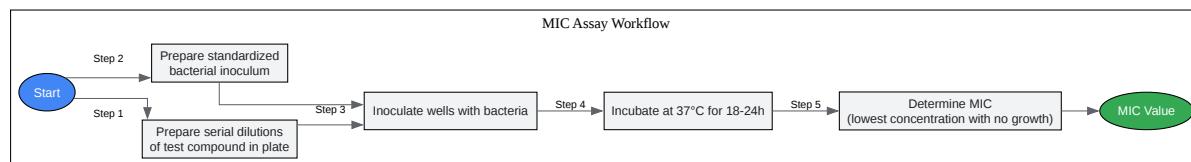
- 2-amino-6-nitrobenzothiazole
- Acetic acid
- Reflux apparatus

- Beakers and flasks
- Stirring equipment
- Filtration apparatus
- Recrystallization solvent (e.g., ethanol)

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser, dissolve 2-amino-6-nitrobenzothiazole in a suitable volume of glacial acetic acid.
- Acetylation: Heat the mixture to reflux and maintain this temperature for a period of 2-4 hours. The progress of the reaction can be monitored using thin-layer chromatography (TLC).
- Isolation: After the reaction is complete, allow the mixture to cool to room temperature. Pour the cooled reaction mixture into ice-cold water to precipitate the crude product.
- Purification: Collect the precipitate by filtration and wash it thoroughly with water to remove any remaining acetic acid. The crude **N-(6-nitro-1,3-benzothiazol-2-yl)acetamide** can be further purified by recrystallization from a suitable solvent, such as ethanol, to yield the final product.
- Drying: Dry the purified crystals under vacuum.





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com